

# Application Notes and Protocols for Galacto-Dapagliflozin in Cell-Based Assays

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## Compound of Interest

Compound Name: *galacto-Dapagliflozin*

Cat. No.: *B15569235*

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These application notes provide detailed protocols for utilizing **galacto-Dapagliflozin**, a potent and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2), in various cell-based assays. **Galacto-Dapagliflozin** serves as a valuable tool for investigating glucose transport mechanisms and for the screening and characterization of novel SGLT2 inhibitors.

## Introduction to SGLT2 Inhibition

The sodium-glucose cotransporter 2 (SGLT2) is a membrane protein primarily located in the proximal tubules of the kidneys. It is responsible for the reabsorption of the majority of glucose from the glomerular filtrate back into the bloodstream.<sup>[1][2]</sup> In conditions like type 2 diabetes, the expression and activity of SGLT2 can be elevated, contributing to hyperglycemia.<sup>[1]</sup> SGLT2 inhibitors, such as Dapagliflozin and its analog **galacto-Dapagliflozin**, block this transporter, leading to increased urinary glucose excretion and a lowering of blood glucose levels.<sup>[1][3][4]</sup> This mechanism of action is independent of insulin secretion.<sup>[1]</sup>

**Galacto-Dapagliflozin** is a potent inhibitor of human SGLT2 with a high degree of selectivity over SGLT1.<sup>[5]</sup> This makes it a specific tool for studying SGLT2-mediated glucose transport in cellular models.

## Data Presentation

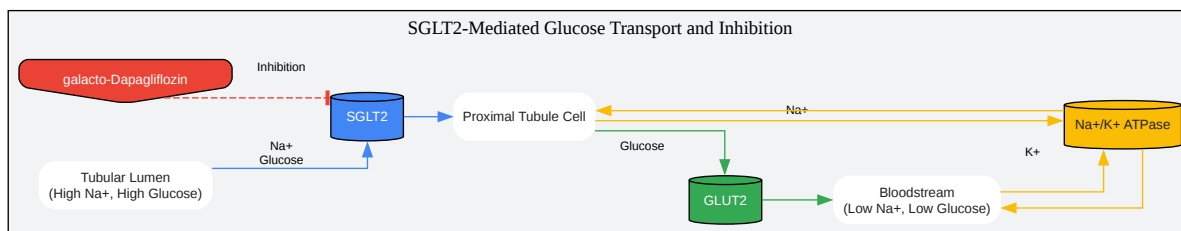
### Inhibitory Potency of SGLT2 Inhibitors

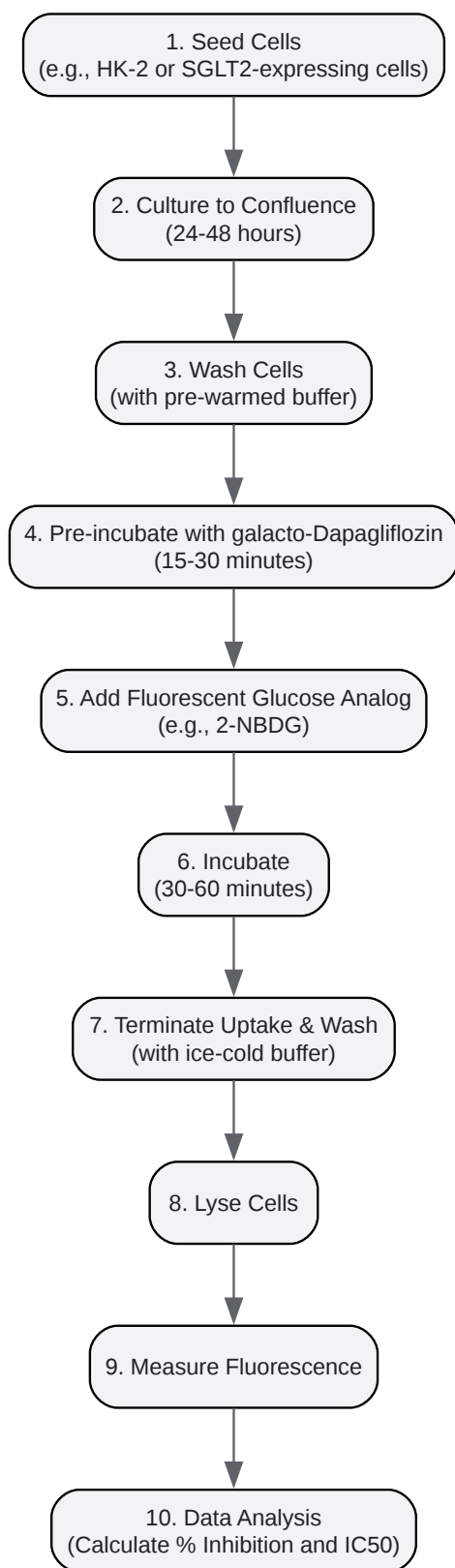
| Compound              | Target      | Parameter        | Value     | Reference |
|-----------------------|-------------|------------------|-----------|-----------|
| galacto-Dapagliflozin | Human SGLT2 | K <sub>i</sub>   | 2 nM      | [5]       |
| galacto-Dapagliflozin | Human SGLT1 | K <sub>i</sub>   | 25,000 nM | [5]       |
| Dapagliflozin         | Human SGLT2 | IC <sub>50</sub> | 1.1 nM    | [6]       |
| Dapagliflozin         | Human SGLT1 | IC <sub>50</sub> | 1350 nM   | [6]       |
| Empagliflozin         | Human SGLT2 | IC <sub>50</sub> | 3.1 nM    | [6]       |
| Canagliflozin         | Human SGLT2 | IC <sub>50</sub> | 2.2 nM    | [6]       |

### Effects of Dapagliflozin on Cell Proliferation

| Cell Line | Compound      | Parameter        | Value   | Reference |
|-----------|---------------|------------------|---------|-----------|
| 3T3       | Dapagliflozin | IC <sub>50</sub> | 68.2 μM | [7]       |
| Hepa 1-6  | Dapagliflozin | IC <sub>50</sub> | 45.8 μM | [7]       |

## Signaling Pathway and Experimental Workflow





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